

# 1,5-Difluoro-3-methoxy-2-nitrobenzene

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 1,5-Difluoro-3-methoxy-2-nitrobenzene

Cat. No.: B1311212

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An In-depth Technical Guide to **1,5-Difluoro-3-methoxy-2-nitrobenzene**: Molecular Formula and Weight

This technical guide provides a detailed overview of the molecular formula and molecular weight of the chemical compound **1,5-Difluoro-3-methoxy-2-nitrobenzene**, a substance of interest to researchers, scientists, and professionals in drug development. This compound is utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)

## Molecular Composition and Weight

The fundamental characteristics of **1,5-Difluoro-3-methoxy-2-nitrobenzene** are detailed in the table below. This information is crucial for stoichiometric calculations in chemical reactions and for the characterization of synthesized molecules.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> NO <sub>3</sub> <a href="#">[1]</a>
Molecular Weight	189.117 g/mol <a href="#">[1]</a>
Boiling Point	238 °C
Density	1.414 g/mL

The molecular weight is a sum of the atomic weights of all atoms in the molecule. The calculation based on the atomic weights of its constituent elements is as follows:

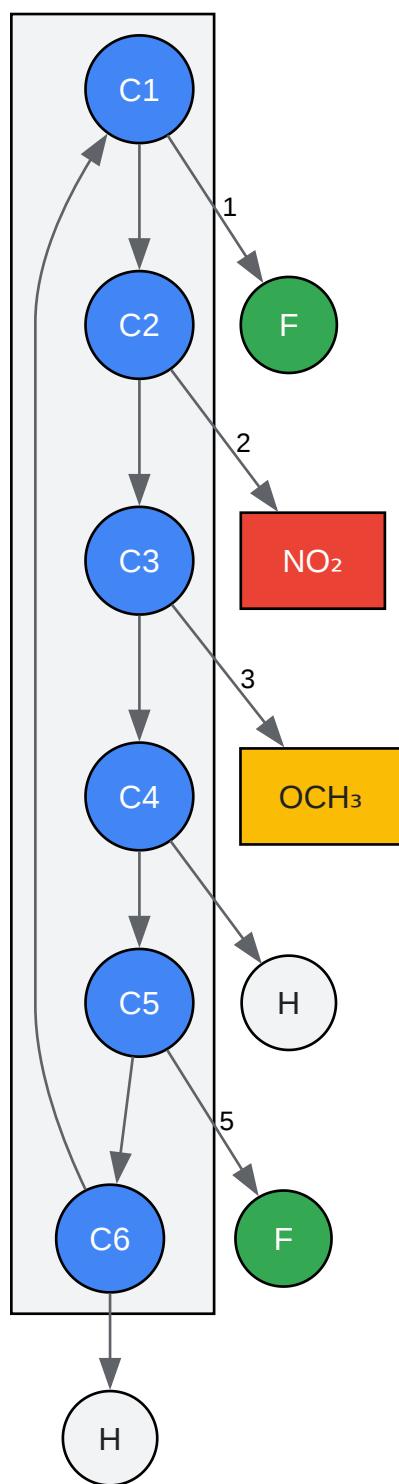
- Carbon (C): 7 atoms  $\times$  12.011 u = 84.077 u[2][3]
- Hydrogen (H): 5 atoms  $\times$  1.008 u = 5.040 u[4][5]
- Fluorine (F): 2 atoms  $\times$  18.998 u = 37.996 u[6][7]
- Nitrogen (N): 1 atom  $\times$  14.007 u = 14.007 u[8][9]
- Oxygen (O): 3 atoms  $\times$  15.999 u = 47.997 u[10][11]

Total Molecular Weight = 84.077 + 5.040 + 37.996 + 14.007 + 47.997 = 189.117 u

This calculated value is consistent with the experimentally determined molecular weight.

## Structural Representation

To visualize the atomic arrangement and bonding within the molecule, a two-dimensional structural diagram is provided below. This representation is generated using the DOT language, illustrating the connectivity of the atoms in **1,5-Difluoro-3-methoxy-2-nitrobenzene**.

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Molecular structure of **1,5-Difluoro-3-methoxy-2-nitrobenzene**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)